

Unraveling OTNE - 13C3: A Technical Examination of a Widely Used Fragrance Compound

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Compound of Interest		
Compound Name:	OTNE - 13C3	
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For the attention of researchers, scientists, and drug development professionals, this technical guide provides a comprehensive overview of 1-(1,2,3,4,5,6,7,8-Octahydro-2,3,8,8-tetramethyl-2-naphthalenyl)ethanone (OTNE), a synthetic fragrance ingredient. This document will clarify its identity, primary application, and the context of its isotopically labeled form, **OTNE - 13C3**, based on publicly available scientific and regulatory information.

Introduction to OTNE and OTNE - 13C3

OTNE, an abbreviation for Octahydrotetramethyl Acetophenone, is a synthetic ketone fragrance.[1] It is a multi-constituent isomer mixture, with the beta isomer, 1-(1,2,3,4,5,6,7,8-octahydro-2,3,8,8-tetramethyl-2-naphthalenyl)ethanone, being a major component of most commercial mixtures.[2] This compound is widely known by various trade names, including Iso E Super®, Iso Gamma Super, Anthamber, and Amber Fleur.[1][3] Its primary application is as a fragrance ingredient in a vast array of consumer products, such as perfumes, laundry detergents, and cosmetics, where it imparts a woody, ambery, and velvety scent.[1][4]

The designation "**OTNE - 13C3**" refers to a stable isotope-labeled version of OTNE. Specifically, it indicates that three carbon atoms in the ethanone moiety of the molecule have been replaced with the heavy isotope of carbon, ¹³C. Such isotopically labeled compounds serve as valuable tools in analytical and research settings, primarily as internal standards for quantitative analysis or as tracers in metabolic and environmental fate studies.



Mechanism of Action: Olfactory Perception and Fragrance Enhancement

Contrary to the typical focus of drug development on specific biological signaling pathways for therapeutic effect, the "mechanism of action" of OTNE is centered on its interaction with the olfactory system. As a fragrance molecule, its primary biological effect is the perception of its characteristic scent.

While not a mechanism of action in a pharmacological sense, OTNE is noted for its ability to act as a fragrance enhancer.[4][5] It can modify the perception of other scents in a formulation, often described as adding radiance, smoothness, and a "velvety" quality.[4] This suggests a complex interaction at the level of olfactory receptors and neural processing of scent information. However, a specific, well-defined signaling pathway in the traditional sense has not been elucidated in the public domain.

Some individuals exhibit specific anosmia to OTNE, meaning they are unable to perceive its scent, while others may experience it intermittently.[4] This phenomenon highlights the variability in human olfactory perception and the complex nature of scent detection.

Physicochemical and Toxicological Data

A substantial body of research has been dedicated to the safety assessment of OTNE as a fragrance ingredient. This data is crucial for regulatory bodies and manufacturers to ensure its safe use in consumer products.

Physicochemical Properties



Property	Value	Reference
Chemical Formula	C16H26O	[3]
Molar Mass	234.38 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	~290 °C	[3]
LogKow	5.65	[3]
Bio Concentration Factor (BCF)	391 L/kg	[3]

Toxicological Profile

Toxicological studies on OTNE have been conducted to evaluate its potential for various adverse effects. A comprehensive review of its toxicological and dermatological properties is available.[6] Key findings from various assessments are summarized below. It's important to note that these studies are designed to assess safety in the context of fragrance use, not to characterize a therapeutic mechanism of action.

Endpoint	Result	Reference
Acute Toxicity	Data available in comprehensive reviews	[6]
Skin Irritation	Data available in comprehensive reviews	[6]
Skin Sensitization	Can cause skin sensitization	[3]
Genotoxicity	No evidence of mutagenicity in bacterial assays	[7]
Reproductive Toxicity	Data available in comprehensive reviews	[6]

The International Fragrance Association (IFRA) has established standards for the use of OTNE in various product categories to minimize the risk of skin sensitization.



Experimental Protocols: A Focus on Safety Assessment

The experimental protocols associated with OTNE are primarily those standard in the field of toxicology and dermatology for the safety assessment of chemical ingredients. These include:

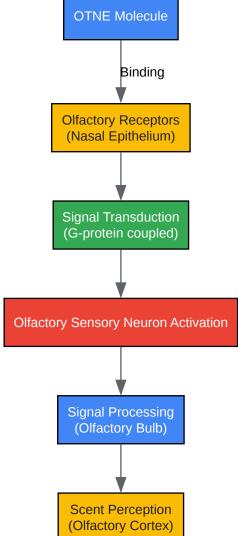
- Gas Chromatography-Mass Spectrometry (GC-MS): Used for the identification and quantification of OTNE in various matrices, including commercial products and environmental samples.
- Ames Test (Bacterial Reverse Mutation Assay): A standard method to assess the mutagenic potential of a chemical.[7]
- In Vivo Micronucleus Assay: A test to evaluate for genotoxicity in a mammalian system.[7]
- Local Lymph Node Assay (LLNA): A method to assess the skin sensitization potential of a substance.
- Repeat Insult Patch Test (RIPT): A human clinical study to evaluate the potential for a product to cause skin irritation and sensitization.

Signaling Pathways and Experimental Workflows: A Conceptual Representation

Given that OTNE's primary biological role is as a fragrance, a detailed signaling pathway in the context of a therapeutic mechanism of action is not applicable. However, we can conceptualize the process of olfactory perception and the workflow for its safety assessment.



Conceptual Pathway of OTNE Olfactory Perception OTNE Molecule

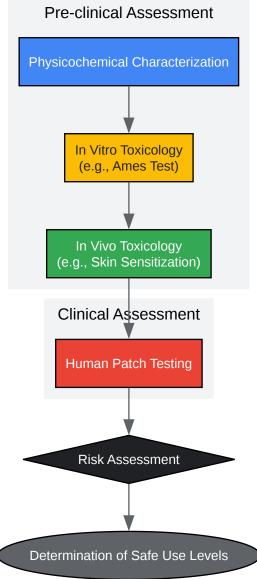


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Caption: Conceptual pathway of OTNE olfactory perception.



General Workflow for OTNE Safety Assessment



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